

A Comprehensive Technical Guide to the Safe Handling of 3-tert-Butylaniline

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Compound of Interest

Compound Name: 3-tert-Butylaniline

Cat. No.: B1265813

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and detailed handling protocols for **3-tert-Butylaniline** (CAS No. 5369-19-7). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing exposure risks associated with this aromatic amine.

Chemical and Physical Properties

3-tert-Butylaniline is a clear to pale-yellow liquid with a molecular formula of $C_{10}H_{15}N$ and a molecular weight of approximately 149.23 g/mol. [1][2] Its bulky tert-butyl group significantly influences its physical and chemical properties. [1]

Property	Value	Reference
Molecular Formula	C10H15N	[1][2][3]
Molecular Weight	149.23 g/mol	[1][2][3]
Appearance	Clear to pale-yellow liquid	[1]
Boiling Point	~236.6 °C at 760 mmHg	[1][3]
Flash Point	100.5 ± 9.3 °C	[3]
Density	0.9 ± 0.1 g/cm ³	[3]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	[3]
Refractive Index	1.529	[3]

Toxicological Information and Hazard Classification

3-tert-Butylaniline is classified as hazardous.[4] It is harmful if swallowed, in contact with skin, or if inhaled.[2][4][5] It is also known to cause skin and serious eye irritation.[2][5][6]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [4][5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [5][6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2][5][6]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[5][6]

Experimental Protocols for Safe Handling Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Hand Protection	Wear protective gloves. Nitrile rubber (min. 0.1 mm) as an inner glove, with Butyl rubber or Neoprene (min. 0.3 mm) as an outer glove is a robust recommendation for handling primary amines.[7]	Provides protection against skin contact.[4] Double gloving offers enhanced protection.[7]
Eye and Face Protection	Chemical splash goggles that meet ANSI Z87.1 or European Standard EN166.[4] A face shield should be worn over goggles when there is a significant risk of splashes.[7]	Protects against serious eye irritation from splashes.[4][5][6]
Skin and Body Protection	A flame-resistant or 100% cotton lab coat should be worn.[7] Chemical-resistant apron and sleeves are recommended for larger quantities.[7] Closed-toe shoes and long pants are mandatory.[7]	Protects skin from potential splashes and contact.[4]
Respiratory Protection	All work should be conducted in a certified chemical fume hood.[7] If engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge (e.g., multi-purpose/ABEK or ammonia and organic ammonia derivatives filter) should be used.[4]	Prevents inhalation of harmful vapors.[4][5]

Engineering Controls

Work with **3-tert-Butylaniline** should be performed in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation exposure.^{[4][6][8]} Safety showers and eyewash stations must be readily accessible.

Handling and Storage Procedures

- Handling: Avoid contact with skin, eyes, and clothing.^{[4][8]} Do not breathe vapors or mist.^{[4][5]} Wash hands and any exposed skin thoroughly after handling.^{[4][6]} Do not eat, drink, or smoke in the work area.^[4]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[4][9]} Store away from heat and sources of ignition.^{[4][9]}

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4][5] If not breathing, give artificial respiration.[4][5] Call a POISON CENTER or doctor if you feel unwell.[4]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[4][5] Remove contaminated clothing and wash it before reuse.[4][6] If skin irritation persists, call a physician.[4]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4][5] Remove contact lenses, if present and easy to do.[6] Continue rinsing. Get medical attention.[4][5][6]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[4] Do NOT induce vomiting.[9] Call a POISON CENTER or doctor if you feel unwell.[4][5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][6][9]
- Specific Hazards: Combustible material.[6] Hazardous combustion products may include carbon oxides and nitrogen oxides.[9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode and full protective gear.[4][5][9]

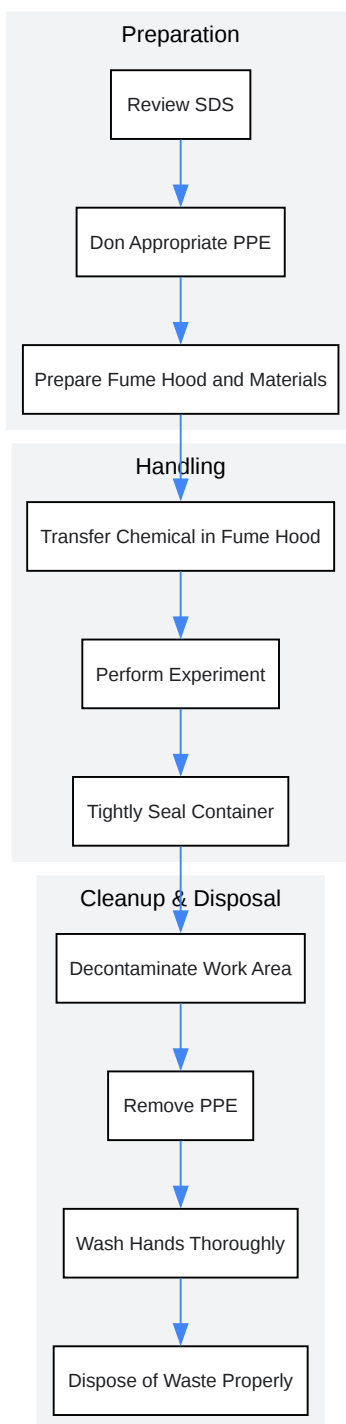
Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[\[4\]](#)[\[5\]](#) Evacuate personnel to safe areas.
[\[5\]](#) Wear appropriate personal protective equipment as outlined in section 3.1.[\[4\]](#)[\[5\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[\[9\]](#) Do not let the product enter drains.[\[6\]](#)[\[9\]](#)
- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[4\]](#) Collect the spilled material and place it in a suitable, closed container for disposal.[\[4\]](#)[\[9\]](#)

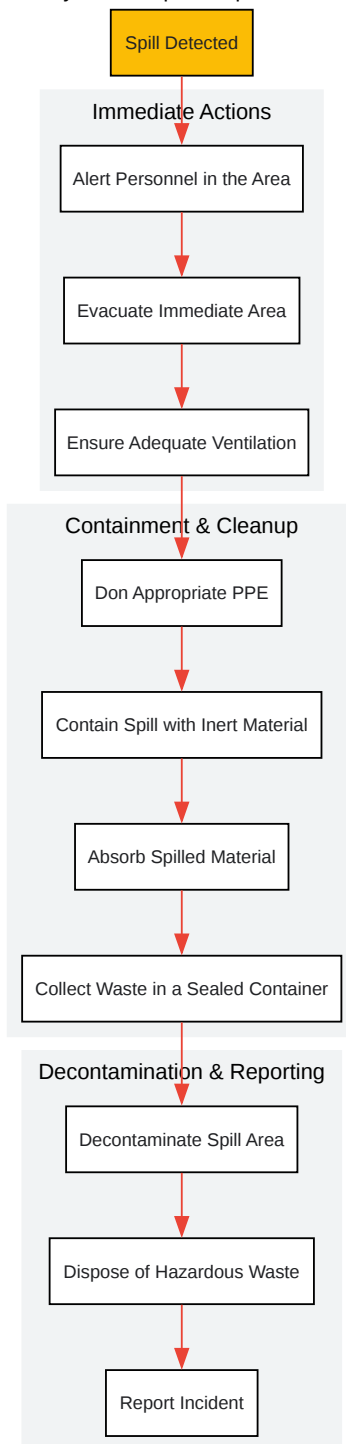
Logical Workflows

The following diagrams illustrate standardized workflows for handling **3-tert-Butylaniline** safely.

Safe Handling Workflow for 3-tert-Butylaniline



3-tert-Butylaniline Spill Response Workflow

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